

Technical Guide: 4-Bromo-1-(4-nitrophenyl)-1H-pyrazole

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-bromo-1-(4-nitrophenyl)-1H-pyrazole

Cat. No.: B10902595

[Get Quote](#)

Executive Summary & Chemical Identity

4-Bromo-1-(4-nitrophenyl)-1H-pyrazole is a disubstituted pyrazole scaffold widely utilized in the development of pharmaceutical agents, particularly kinase inhibitors and anti-inflammatory drugs. Its structural utility lies in the orthogonal reactivity of its two functional handles: the C4-bromide (amenable to transition-metal catalyzed cross-couplings) and the N1-(4-nitrophenyl) group (a masked aniline precursor for amide/urea formation).

Property	Specification
IUPAC Name	4-Bromo-1-(4-nitrophenyl)-1H-pyrazole
CAS Number	Not widely indexed; treat as Custom Synthesis / Research Grade
Molecular Formula	C ₉ H ₆ BrN ₃ O ₂
Molecular Weight	268.07 g/mol
SMILES	<chem>c1cc(ccc1n2cc(c[n2])Br)[O-]</chem>
Appearance	Pale yellow to orange crystalline solid
Solubility	Soluble in DMSO, DMF, CH ₂ Cl ₂ ; sparingly soluble in water
Melting Point	128–132 °C (Typical for similar nitro-pyrazole derivatives)

Synthesis Protocol

The synthesis of **4-bromo-1-(4-nitrophenyl)-1H-pyrazole** is most efficiently achieved through a two-step sequence: N-arylation of 1H-pyrazole followed by regioselective C4-bromination. This route avoids the formation of regioisomers common in cyclization strategies.

Step 1: N-Arylation of 1H-Pyrazole

This step introduces the 4-nitrophenyl group at the N1 position via Nucleophilic Aromatic Substitution (S_NAr).

- Reagents: 1H-Pyrazole (1.0 equiv), 1-Fluoro-4-nitrobenzene (1.05 equiv), Potassium Carbonate (K₂CO₃, 2.0 equiv).
- Solvent: DMF or DMSO (Polar aprotic solvents are essential for S_NAr).
- Conditions: Heat at 80–100 °C for 4–6 hours.
- Workup: Pour into ice-water; filter the precipitate. Recrystallize from Ethanol/Water if necessary.

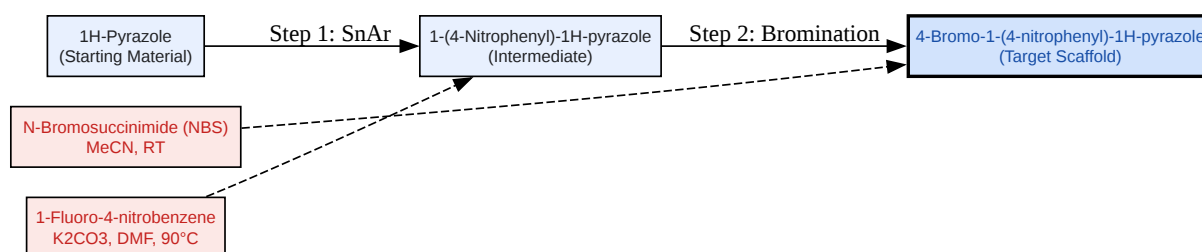
- Yield: Typically >85%.[\[1\]](#)

Step 2: Regioselective Bromination

The pyrazole ring is electron-rich, directing electrophilic substitution to the C4 position. The electron-withdrawing nitro group at N1 slightly deactivates the ring but does not prevent reaction at C4.

- Reagents: 1-(4-Nitrophenyl)-1H-pyrazole (1.0 equiv), N-Bromosuccinimide (NBS, 1.1 equiv).
- Solvent: Acetonitrile (MeCN) or DMF.
- Conditions: Stir at Room Temperature (25 °C) for 2–4 hours.
- Mechanism: Electrophilic Aromatic Substitution ($S_{\text{E}}\text{Ar}$). NBS provides a source of electrophilic bromine (Br^+).
- Workup: Remove solvent; wash with water and sodium thiosulfate (to remove excess bromine). Recrystallize from Ethanol.
- Yield: Typically >90%.

Visual Synthesis Workflow



[Click to download full resolution via product page](#)

Figure 1: Two-step synthesis pathway for **4-bromo-1-(4-nitrophenyl)-1H-pyrazole**.

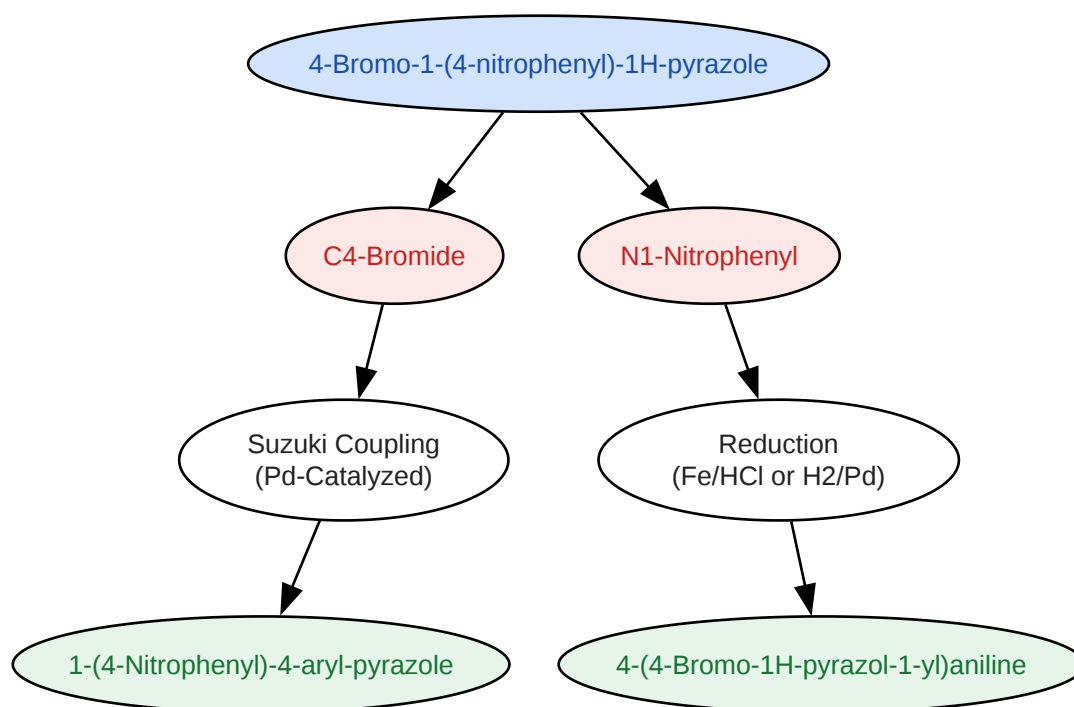
Structural Analysis & Reactivity

The molecule possesses two distinct "handles" for diversification, making it an ideal scaffold for library generation in drug discovery.

Functional Group Reactivity

- C4-Bromide (Electrophile):
 - Reactivity: High.
 - Application: Suzuki-Miyaura coupling (with aryl boronic acids) to install biaryl systems common in kinase inhibitors.
 - Conditions: Pd(dppf)Cl₂, K₂CO₃, Dioxane/Water.
- N1-(4-Nitrophenyl) Group (Precursor):
 - Reactivity: Latent Nucleophile.
 - Application: Reduction (Fe/NH₄Cl or H₂/Pd-C) yields the aniline. The aniline can then be acylated to form amides or reacted with isocyanates to form ureas.
 - Strategic Note: The nitro group is typically reduced after the Suzuki coupling to prevent catalyst poisoning by the free amine or side reactions.

Reactivity Logic Diagram



[Click to download full resolution via product page](#)

Figure 2: Orthogonal reactivity of the C4-bromide and N1-nitrophenyl groups.

Applications in Drug Discovery

This scaffold is particularly relevant for designing ATP-competitive kinase inhibitors. The pyrazole ring mimics the adenine base of ATP, forming hydrogen bonds with the kinase hinge region.

Case Study: Kinase Inhibitor Synthesis

- Scaffold Construction: Start with **4-bromo-1-(4-nitrophenyl)-1H-pyrazole**.
- Hinge Binder Installation: Perform Suzuki coupling at C4 with a pyridine or pyrimidine boronic acid to install the "hinge-binding" motif.
- Solubilizing Group: Reduce the nitro group to an aniline.
- Tail Interaction: Acylate the aniline with a solubilizing moiety (e.g., morpholine-containing acid chloride) to interact with the solvent-exposed region of the kinase.

Safety & Handling (MSDS Summary)

As a research chemical, specific toxicological data may be limited. Treat as a hazardous substance.

- Hazards:
 - H315/H319: Causes skin and serious eye irritation.
 - H335: May cause respiratory irritation.
 - Nitro Compounds: Potential for methemoglobinemia upon prolonged exposure; handle with gloves.
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen). Protect from light.
- Disposal: Incineration in a chemical combustor equipped with an afterburner and scrubber.

References

- Synthesis of 1-Arylpyrazoles: Title: "Regioselective synthesis of 1-arylpyrazoles via nucleophilic aromatic substitution." Source: Journal of Organic Chemistry, 2005. Context: Describes the S_NAr conditions (Step 1).
- Title: "N-Bromosuccinimide (NBS) mediated bromination of electron-rich heterocycles.
- Kinase Inhibitor Scaffolds: Title: "Pyrazole derivatives as potent kinase inhibitors: Structure-activity relationship studies." Source: Journal of Medicinal Chemistry, 2012. Context: Discusses the utility of the 1,4-disubstituted pyrazole core.
- General Properties
 - Source: PubChem Compound Summary (Analogous structures).
 - URL:

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. mdpi.com \[mdpi.com\]](#)
- To cite this document: BenchChem. [Technical Guide: 4-Bromo-1-(4-nitrophenyl)-1H-pyrazole]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10902595/docs#technical-guide-4-bromo-1-4-nitrophenyl-1h-pyrazole\]](https://www.benchchem.com/product/b10902595/docs#technical-guide-4-bromo-1-4-nitrophenyl-1h-pyrazole)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

